

A Comparative Performance Analysis: Disperse Orange 62 Versus Metal-Complex Orange Dyes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse orange 62

CAS No.: 37672-70-1

Cat. No.: B12361856

[Get Quote](#)

In the realm of coloration for scientific and industrial applications, the choice of dye is pivotal to achieving desired performance and durability. This guide provides a detailed comparison of the performance characteristics of **Disperse Orange 62**, a monoazo disperse dye, against representative metal-complex orange dyes. This objective analysis, supported by available experimental data, is intended for researchers, scientists, and professionals in drug development and materials science who utilize dyes in their work.

Overview of the Dyes

Disperse Orange 62 is a non-ionic dye characterized by its low water solubility. It is primarily used to color hydrophobic synthetic fibers like polyester, where it diffuses into the fiber at high temperatures. Its molecular structure is based on a single azo group.

Metal-complex dyes are a class of dyes where a metal ion, typically chromium or cobalt, is coordinated within the dye molecule. This structure often results in larger, more stable molecules with a strong affinity for fibers like polyamide, wool, and silk, as well as applications in coatings, inks, and plastics. For this comparison, we will consider data for C.I. Solvent Orange 54 and C.I. Acid Orange 74 as representative examples of metal-complex orange dyes.

Quantitative Performance Comparison

The following tables summarize the available quantitative data on the fastness properties of **Disperse Orange 62** and the selected metal-complex orange dyes. Fastness is a measure of a material's color's resistance to fading or running under various conditions.

Table 1: Performance Data for **Disperse Orange 62**

Performance Metric	Test Method	Result/Rating
Light Fastness (Xenon)	ISO 105-B02	6-7
Wash Fastness	ISO 105-C06	4-5
Sublimation Fastness	ISO 105-P01	5
Rubbing Fastness (Dry)	ISO 105-X12	4
Rubbing Fastness (Wet)	ISO 105-X12	4

Note: Ratings are on a scale of 1-5 for wash, sublimation, and rubbing fastness (5 being excellent) and 1-8 for light fastness (8 being excellent).

Table 2: Performance Data for Metal-Complex Orange Dyes

Dye Name	C.I. Name	Performance Metric	Test Method	Result/Rating
Metal-Complex Orange Dye A	Solvent Orange 54	Light Fastness	-	6-7
Heat Resistance	-	200 °C min		
Metal-Complex Orange Dye B	Acid Orange 74	Light Fastness	-	6-7
Wash Fastness	-	3-4		

Note: Ratings for light fastness are on a scale of 1-8 (8 being excellent) and for wash fastness on a scale of 1-5 (5 being excellent).

Performance Analysis

From the available data, both **Disperse Orange 62** and the selected metal-complex orange dyes exhibit high light fastness, with ratings of 6-7. This indicates excellent resistance to fading when exposed to light.

Disperse Orange 62 demonstrates superior wash fastness (4-5) and excellent sublimation fastness (5) on its intended substrate, polyester. This is crucial for applications where the colored material will undergo repeated laundering or be subjected to high temperatures.

The metal-complex dye, Acid Orange 74, shows moderate to good wash fastness (3-4) on substrates like wool, silk, and polyamide. The dyeing mechanism of metal-complex dyes, which involves the formation of strong coordinate bonds with the fiber, contributes to their good durability. Solvent Orange 54, another metal-complex dye, is noted for its high heat resistance, making it suitable for applications in plastics and coatings where high processing temperatures are involved.

It is important to note that a direct comparison is nuanced by the different primary applications and substrates for these dye classes. Disperse dyes are optimized for hydrophobic synthetic fibers, while metal-complex dyes are versatile and used on a broader range of materials, including protein fibers and in non-textile applications.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on internationally recognized standards.

Light Fastness Testing (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

- Apparatus: A xenon arc fading lamp apparatus is used.
- Procedure: A specimen of the dyed textile is exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity. Simultaneously, a set of blue wool references with known light fastness (grades 1-8) are exposed.

- **Evaluation:** The change in color of the test specimen is assessed by comparing it with the change in color of the blue wool references. The light fastness rating is the number of the blue wool reference that shows a similar degree of fading.

Wash Fastness Testing (ISO 105-C06)

This method simulates the effect of domestic or commercial laundering on the color of textiles.

- **Apparatus:** A laboratory washing machine (e.g., Launder-Ometer) is used.
- **Procedure:** A specimen of the dyed textile, in contact with a specified multifibre adjacent fabric, is mechanically agitated in a soap or detergent solution at a specified temperature and for a specified time. Stainless steel balls are added to provide abrasive action.
- **Evaluation:** The change in color of the specimen and the degree of staining on the adjacent fabric are assessed using grey scales. The ratings range from 1 (poor) to 5 (excellent).

Sublimation Fastness Testing (ISO 105-P01)

This test assesses the resistance of the color of textiles to the action of dry heat, as in sublimation during storage or processing.

- **Apparatus:** A heating device capable of maintaining a specified temperature is used.
- **Procedure:** The dyed specimen is placed in contact with a white, undyed fabric and subjected to a specified temperature (e.g., 150°C, 180°C, or 210°C) for a set time (e.g., 30 seconds) under a specified pressure.
- **Evaluation:** The change in color of the specimen and the staining of the white fabric are evaluated using grey scales.

Rubbing Fastness Testing (ISO 105-X12)

This method determines the resistance of the color of a textile to rubbing off and staining other materials.

- **Apparatus:** A crockmeter is used for this test.

- Procedure: A specimen of the textile is rubbed with a dry and a wet white cotton cloth under specified conditions of pressure and number of cycles.
- Evaluation: The amount of color transferred to the white rubbing cloths is assessed using the grey scale for staining.

Dyeing Procedures

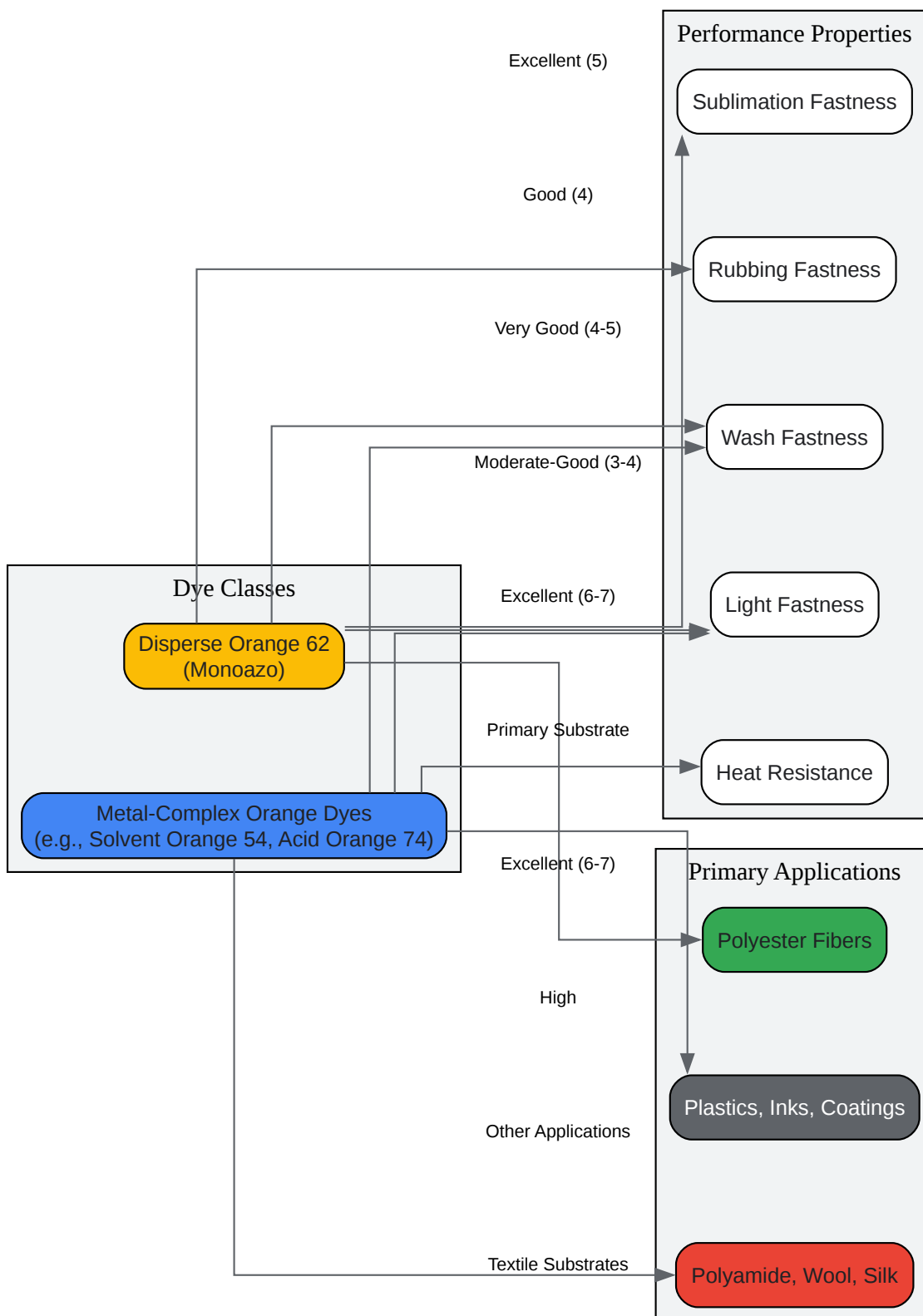
Disperse Dyeing of Polyester (High-Temperature Method)

- Scouring: The polyester fabric is first scoured to remove any impurities.
- Dye Bath Preparation: A dye bath is prepared with the disperse dye, a dispersing agent, and acetic acid to maintain a pH of 4.5-5.5.
- Dyeing: The fabric is introduced into the dye bath, and the temperature is gradually raised to 130°C. The dyeing is carried out at this temperature for 30-60 minutes.
- Reduction Clearing: After dyeing, a reduction clearing process is performed using sodium hydrosulfite and caustic soda to remove any unfixed dye from the fiber surface.
- Rinsing and Drying: The fabric is then thoroughly rinsed and dried.

Metal-Complex Dyeing of Polyamide

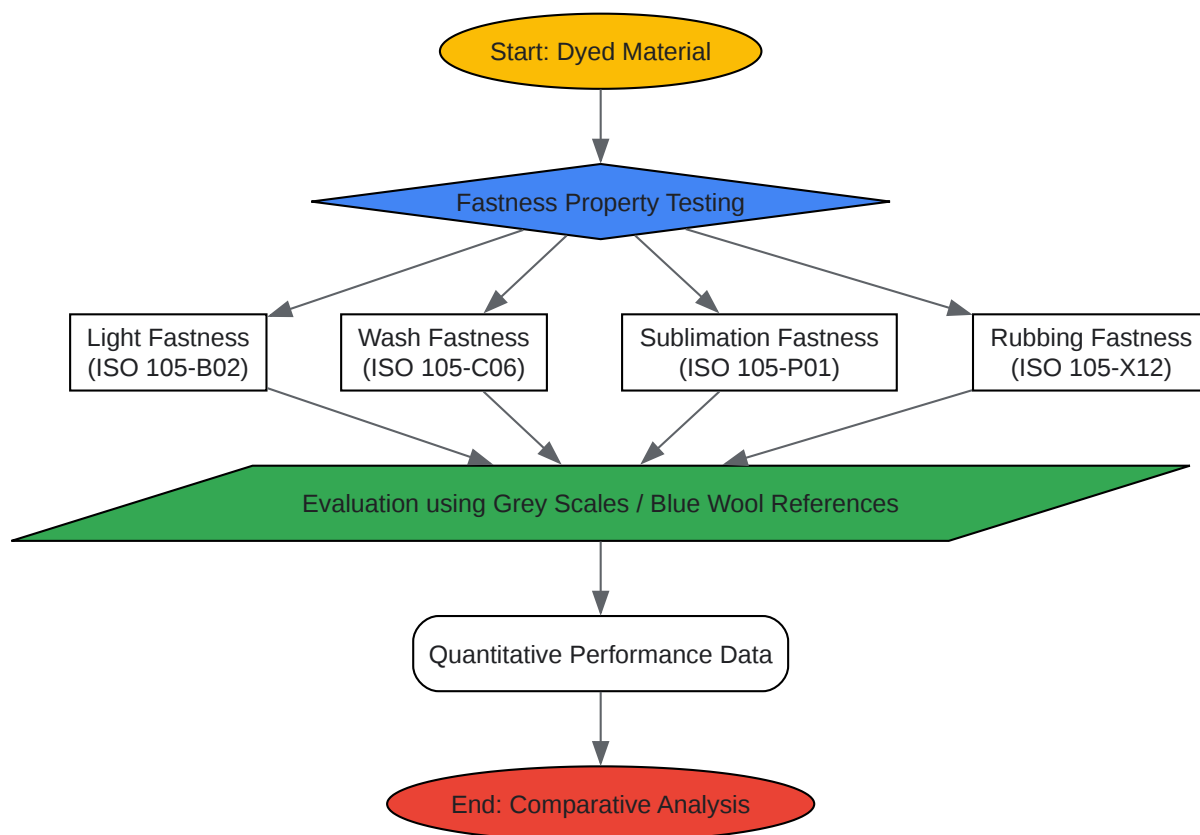
- Dye Bath Preparation: The dye bath is prepared with the metal-complex dye, a leveling agent, and an acid (e.g., acetic acid or formic acid) to achieve the desired pH.
- Dyeing: The polyamide material is entered into the dye bath at a starting temperature of around 40°C. The temperature is then gradually raised to the boil (approximately 100°C) and held for 45-60 minutes.
- Rinsing and Aftertreatment: After dyeing, the material is rinsed thoroughly. An aftertreatment with a syntan (synthetic tanning agent) may be applied to improve wet fastness properties.
- Final Rinse and Drying: A final rinse is followed by drying.

Visualizing the Comparison



[Click to download full resolution via product page](#)

Caption: Comparative overview of **Disperse Orange 62** and metal-complex orange dyes.



[Click to download full resolution via product page](#)

Caption: General workflow for the experimental evaluation of dye fastness properties.

- To cite this document: BenchChem. [A Comparative Performance Analysis: Disperse Orange 62 Versus Metal-Complex Orange Dyes]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12361856/docs#a-comparative-performance-analysis-disperse-orange-62-versus-metal-complex-orange-dyes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)